

Technical Support Center: Synthesis of 5-Methylpicolinic Acid Hydrochloride

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Compound of Interest

Compound Name: 5-Methylpicolinic acid
hydrochloride

Cat. No.: B169890

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Welcome to the technical support center for the synthesis of **5-Methylpicolinic acid hydrochloride**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into optimizing this synthesis. As Senior Application Scientists, we aim to move beyond simple protocols, explaining the causality behind experimental choices to empower you to troubleshoot and improve your yields effectively.

Overview of the Synthesis

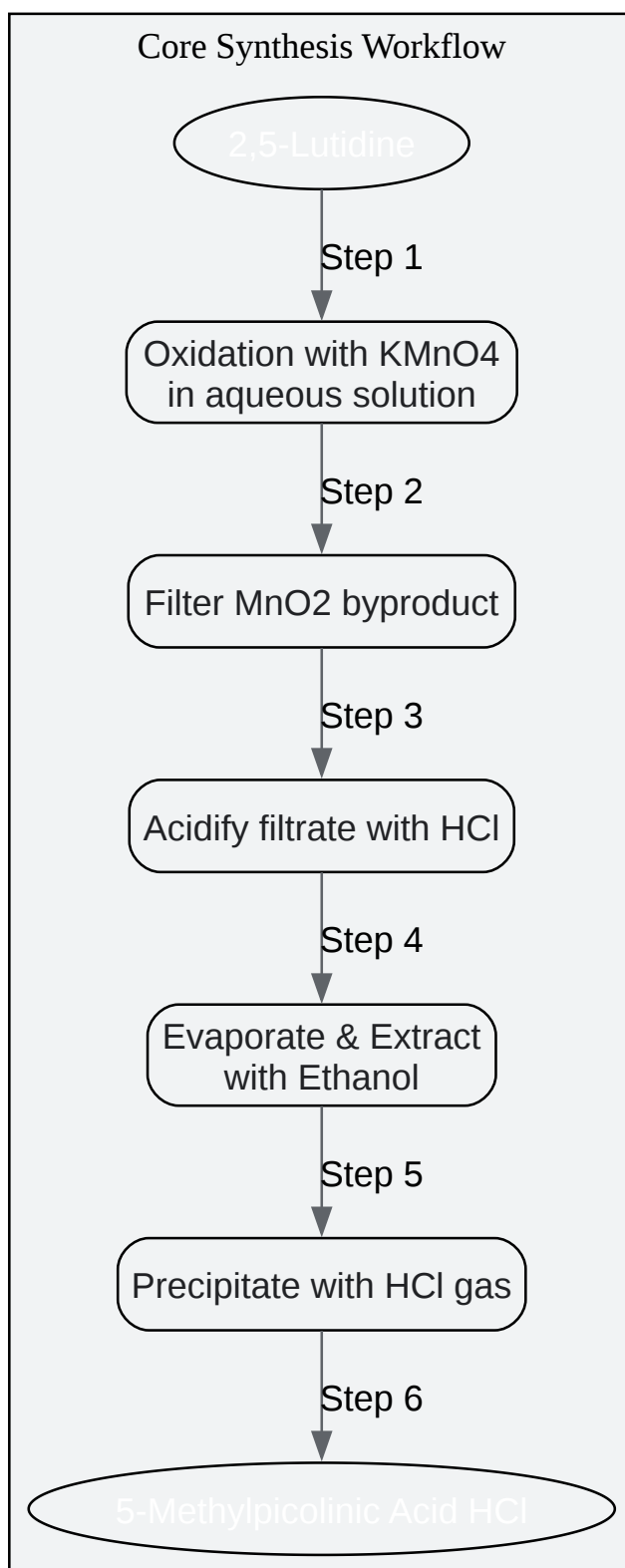
5-Methylpicolinic acid is a valuable heterocyclic building block in medicinal chemistry and materials science.^{[1][2]} The most common and established laboratory-scale synthesis involves the selective oxidation of the methyl group at the 2-position of 2,5-lutidine (2,5-dimethylpyridine).^{[3][4]} Potassium permanganate (KMnO₄) is a frequently used, powerful oxidizing agent for this transformation due to its effectiveness and relatively low cost.^{[5][6]} The resulting 5-Methylpicolinic acid is then converted to its hydrochloride salt for improved stability and handling.

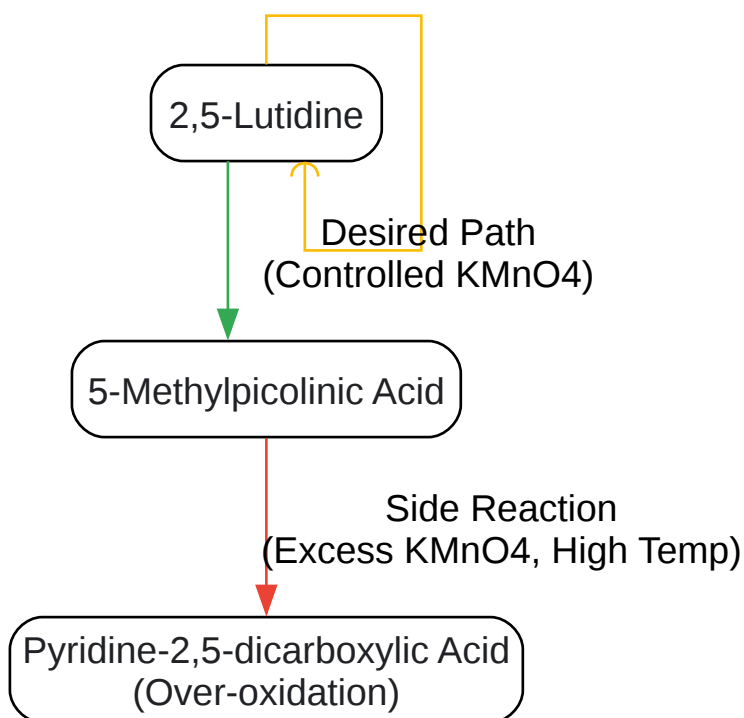
This guide focuses on the KMnO₄ oxidation route and addresses common challenges encountered during the reaction, work-up, and purification stages.

General Reaction Scheme

The overall transformation can be summarized as follows:

- Oxidation: 2,5-Lutidine is oxidized with potassium permanganate in an aqueous solution.
- Work-up: The manganese dioxide (MnO_2) byproduct is removed by filtration.
- Isolation & Salt Formation: The resulting potassium 5-methylpicolinate in the filtrate is acidified with hydrochloric acid, and the final product, **5-Methylpicolinic acid hydrochloride**, is isolated, typically from an ethanolic solution.[5]





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